

In-Depth Technical Guide: 2-Methylsulfanylpurimidine-4-carbaldehyde (CAS 1074-68-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylsulfanylpurimidine-4-carbaldehyde

Cat. No.: B041421

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methylsulfanylpurimidine-4-carbaldehyde** (CAS No. 1074-68-6), a key intermediate in the synthesis of biologically active molecules, particularly cytokine synthesis inhibitors. This document details its chemical and physical properties, provides experimental protocols for its synthesis and derivatization, and explores its role in modulating cellular signaling pathways.

Core Compound Data

2-Methylsulfanylpurimidine-4-carbaldehyde is a substituted purimidine featuring a methylsulfanyl group at the 2-position and a carbaldehyde (formyl) group at the 4-position. This unique substitution pattern makes it a valuable building block in medicinal chemistry.

Physical and Chemical Properties

The following table summarizes the key quantitative data for **2-Methylsulfanylpurimidine-4-carbaldehyde**.

Property	Value	Source(s)
CAS Number	1074-68-6	[1][2]
Molecular Formula	C ₆ H ₆ N ₂ OS	[1][3][4][5][6]
Molecular Weight	154.19 g/mol	[1][3][4][5][6]
Melting Point	68 °C	[7][8]
Boiling Point	301.2 °C at 760 mmHg	[7][9][10][11][12]
Density	1.29 g/cm ³	[9][11]
Flash Point	136 °C	[9][10][11]
Refractive Index	1.583	[9][10]
Appearance	White to Brown powder/crystal	[13]
Purity	>96.0% (GC)	[13][14]
Storage	2-8°C, under inert gas	[4][15]

Spectroscopic Data

While specific spectra are not provided in the search results, the IUPAC name, 2-(methylsulfanyl)pyrimidine-4-carbaldehyde, and its structure can be used to predict characteristic spectroscopic features.

- ¹H NMR:** Protons on the pyrimidine ring, the aldehyde proton, and the methyl protons of the methylsulfanyl group would be expected to show distinct chemical shifts.
- ¹³C NMR:** Signals corresponding to the carbons of the pyrimidine ring, the carbonyl carbon of the aldehyde, and the methyl carbon would be present.
- IR Spectroscopy:** A strong absorption band characteristic of the C=O stretching vibration of the aldehyde would be a key feature.
- Mass Spectrometry:** The molecular ion peak would be expected at an m/z corresponding to the molecular weight (154.19).

Safety Information

Based on available data, **2-Methylsulfanylpurimidine-4-carbaldehyde** is classified with the GHS07 pictogram for being harmful.^[7]

Hazard Statements	Precautionary Statements
H302: Harmful if swallowed	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
H315: Causes skin irritation	P264: Wash skin thoroughly after handling.
H319: Causes serious eye irritation	P270: Do not eat, drink or smoke when using this product.
H335: May cause respiratory irritation	P271: Use only outdoors or in a well-ventilated area.
P280: Wear protective gloves/ eye protection/ face protection.	
P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
P302+P352: IF ON SKIN: Wash with plenty of water.	
P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Applications in Drug Discovery and Development

2-Methylsulfanylpurimidine-4-carbaldehyde is a versatile intermediate primarily utilized in the synthesis of cytokine synthesis inhibitors.^{[4][16]} Cytokines are key signaling molecules in the immune system, and their overproduction can lead to inflammatory diseases.^{[3][7]}

Pyrimidine derivatives, in general, have shown a wide range of biological activities, including anticancer, antimicrobial, anti-inflammatory, and antiviral properties.

The aldehyde functional group of this compound provides a reactive site for various chemical transformations, such as condensation reactions, to build more complex molecular architectures.[3] This makes it a valuable starting material for creating libraries of compounds for drug screening.

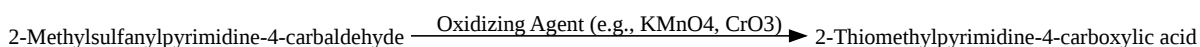
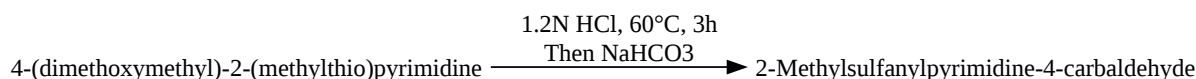
Experimental Protocols

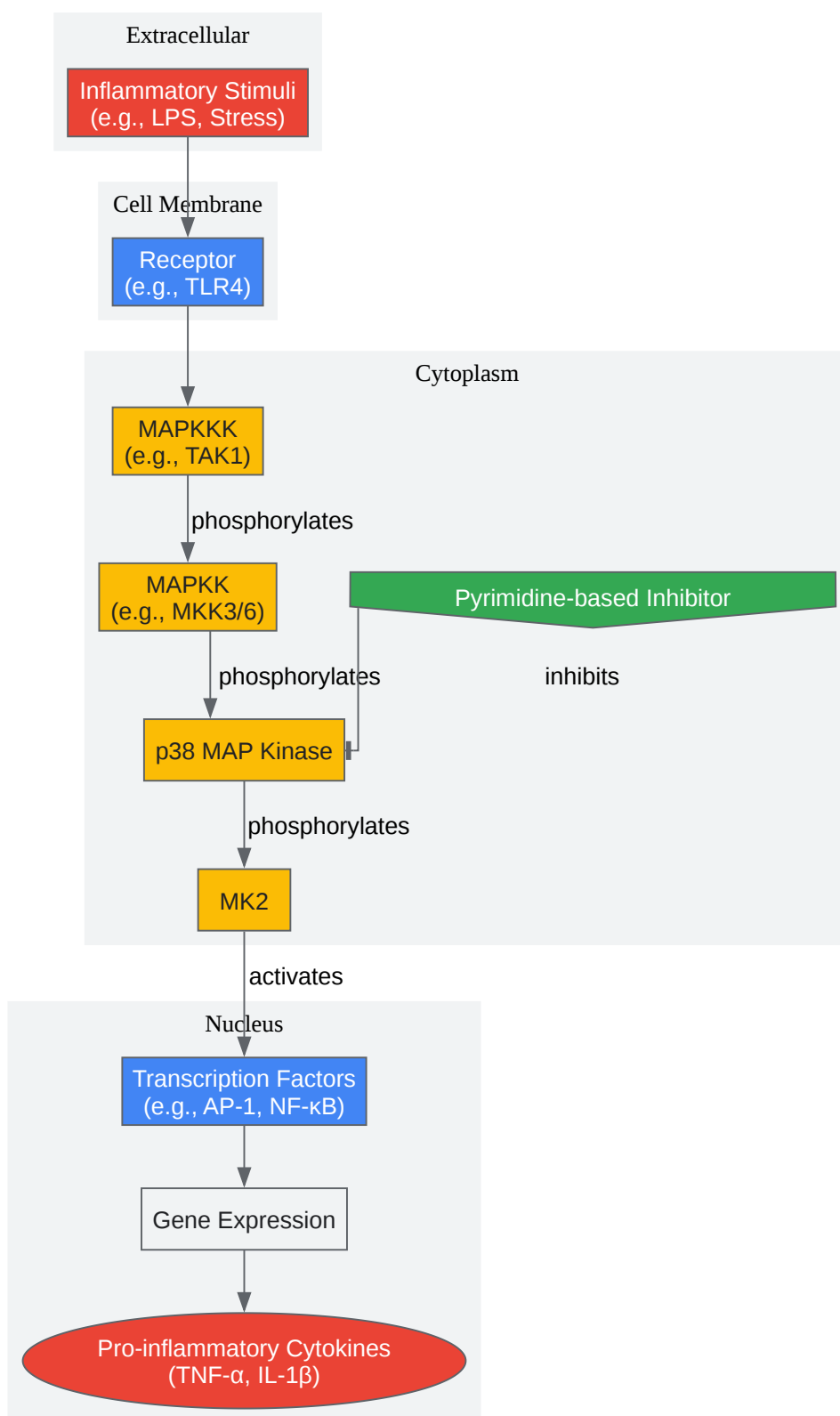
Detailed experimental procedures are crucial for the successful synthesis and application of **2-Methylsulfanylpurimidine-4-carbaldehyde**.

Synthesis of 2-Methylsulfanylpurimidine-4-carbaldehyde

A common method for the synthesis of **2-Methylsulfanylpurimidine-4-carbaldehyde** involves the hydrolysis of its acetal precursor, 4-(dimethoxymethyl)-2-(methylthio)pyrimidine.

Reaction Scheme:





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- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Methylsulfanylpurimidine-4-carbaldehyde (CAS 1074-68-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041421#2-methylsulfanylpurimidine-4-carbaldehyde-cas-number-1074-68-6]

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